HPLC and GC methods for "2-Chloro-N,N-diethylnicotinamide" analysis

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Compound of Interest

Compound Name:	*2-Chloro-N,N-diethylnicotinamide*
CAS No.:	*38029-99-1*
Cat. No.:	*B1608566*

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Analytical Strategy: 2-Chloro-N,N-diethylnicotinamide

Physicochemical Context & Method Selection

To design a robust protocol, we must first understand the analyte's behavior in solution.[1]

- Structure: A pyridine ring substituted with a chlorine atom at position 2 and a diethylamide group at position 3.[1]
- Basicity: The electron-withdrawing chlorine atom at the ortho position significantly reduces the basicity of the pyridine nitrogen (pKa < 1.0) compared to Nikethamide.[1] This reduces the "tailing" often seen with pyridine derivatives in HPLC.[1]
- Hydrolysis Risk: The amide bond is susceptible to hydrolysis under extreme pH, degrading into 2-chloronicotinic acid and diethylamine.

The Dual-Method Approach:

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- RP-HPLC (UV): The primary method for assay (purity) and quantifying the non-volatile hydrolysis impurity (2-chloronicotinic acid).[1]

- GC-FID/MS: The primary method for quantifying residual starting materials (diethylamine) and process solvents, which are not retained or detected well by UV-HPLC.[1]

Protocol A: High-Performance Liquid Chromatography (HPLC)

Objective: Purity Assay and Related Substances (Hydrolysis Products).

The "Why" Behind the Parameters[1]

- Column Selection: We utilize a C18 column with high carbon loading. The chlorine atom increases lipophilicity compared to Nikethamide, requiring a strong hydrophobic stationary phase for adequate retention.[1]

- Mobile Phase pH: A pH of 3.0 is selected. While the 2-chloro group suppresses basicity, the potential impurity (2-chloronicotinic acid, pKa ~2.8) requires acidic conditions to suppress ionization (keeping it in neutral form) to prevent peak splitting and ensure it resolves well from the main amide peak.[1]

HPLC Operating Conditions

Parameter	Setting
Instrument	HPLC with PDA or UV-Vis Detector
Column	Agilent Zorbax Eclipse XDB-C18 (4.6 x 150 mm, 5 µm) or equivalent
Column Temp	30°C
Flow Rate	1.0 mL/min
Injection Vol	10 µL
Detection	UV @ 262 nm (Lambda max for nicotinamides)
Run Time	20 Minutes

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Mobile Phase & Gradient[1]

- Solvent A: 20 mM Potassium Phosphate Buffer (pH 3.0 with Phosphoric Acid).[1]
- Solvent B: Acetonitrile (HPLC Grade).[1]

Time (min)	% Solvent A (Buffer)	% Solvent B (ACN)	Phase Description
0.0	90	10	Equilibration
2.0	90	10	Isocratic Hold (Elute polar impurities)
12.0	40	60	Linear Gradient (Elute Main Peak)
15.0	40	60	Wash
15.1	90	10	Re-equilibration
20.0	90	10	End

Standard & Sample Preparation[1]

- Diluent: Water:Acetonitrile (50:50 v/v).
- Stock Standard: Dissolve 50 mg of **2-Chloro-N,N-diethylnicotinamide** Reference Standard in 50 mL Diluent (1.0 mg/mL).
- Impurity Marker: Prepare 2-Chloronicotinic acid at 0.01 mg/mL (1% level) to verify resolution.

Protocol B: Gas Chromatography (GC)

Objective: Quantification of Residual Diethylamine (Synthesis Precursor) and Solvents.[1]

The "Why" Behind the Parameters

Diethylamine is a secondary amine that is highly polar and volatile.[1] It tails badly on non-polar columns. We use a base-deactivated liner and a column with slight polarity (5% phenyl or 6% cyanopropylphenyl) to improve peak shape.[1]

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GC Operating Conditions

Parameter	Setting
Instrument	GC-FID (Flame Ionization Detector)
Column	DB-624 or USP G43 (30 m x 0.32 mm, 1.8 µm film)
Carrier Gas	Helium @ 1.5 mL/min (Constant Flow)
Inlet	Split Mode (20:1), 220°C
Detector	FID @ 260°C
Liner	Ultra Inert Split Liner with Glass Wool

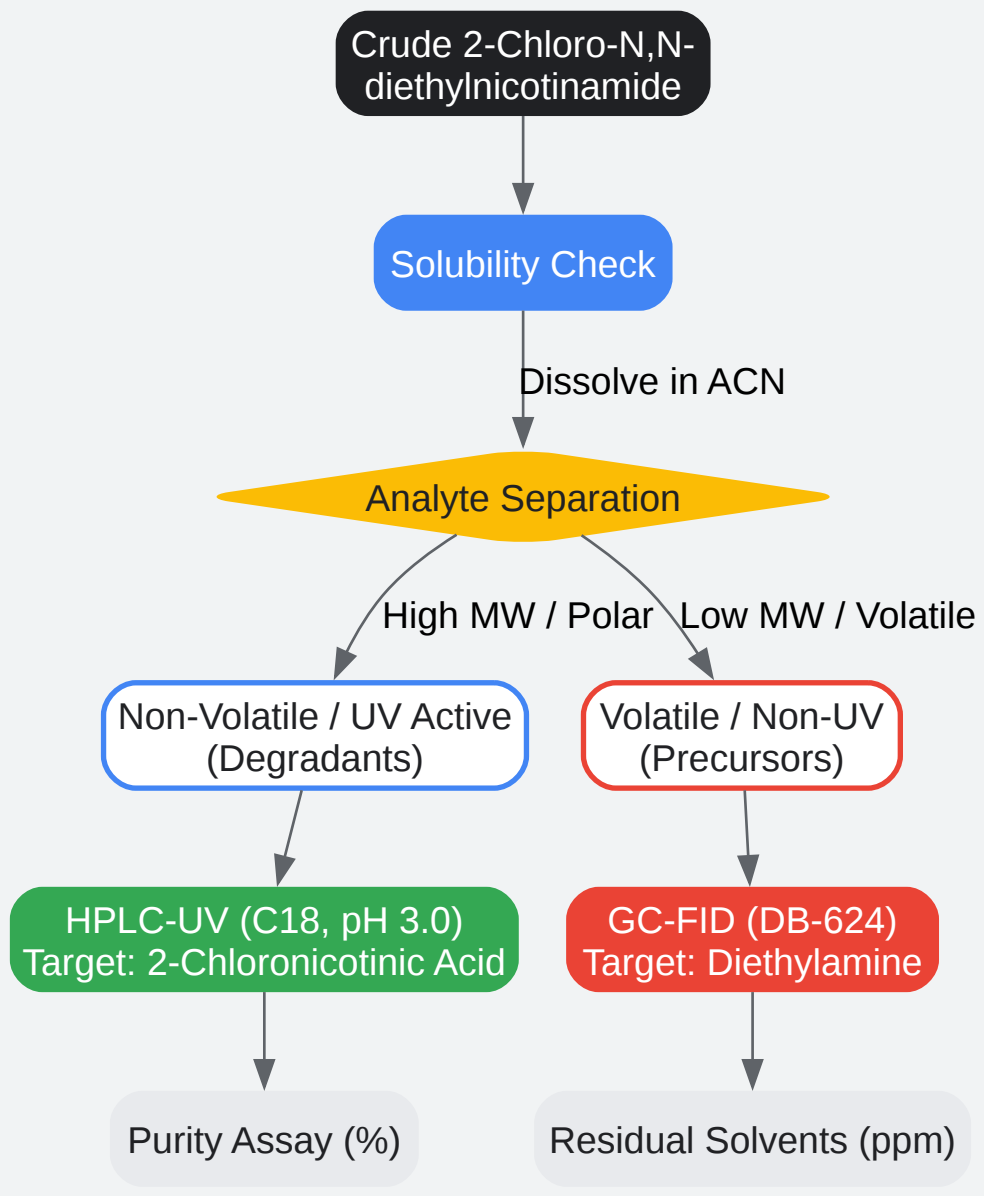
Temperature Program

- Initial: 40°C (Hold 5 min) — Traps volatile Diethylamine.
- Ramp 1: 10°C/min to 150°C — Elutes solvents.
- Ramp 2: 25°C/min to 240°C (Hold 5 min) — Elutes 2-Cl-DENA and cleans column.

Visualizing the Analytical Workflow

The following diagram illustrates the decision matrix for characterizing this intermediate, distinguishing between the purity assay (HPLC) and the volatile impurity profile (GC).

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Figure 1: Analytical decision matrix separating the quantification of the main amide scaffold (HPLC) from volatile synthesis precursors (GC).

System Suitability & Validation (Self-Validating Systems)[1]

To ensure the data is trustworthy (E-E-A-T principle), every analytical run must include a System Suitability Test (SST). Do not proceed with sample analysis if these criteria are not met.

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HPLC SST Criteria

- Resolution (Rs): Rs > 2.0 between 2-Chloronicotinic Acid (Impurity) and **2-Chloro-N,N-diethylnicotinamide**.
  - Mechanism:[1][2][3] Ensures the gradient is sufficient to separate the hydrolysis product. [1]
- Tailing Factor (T): T < 1.5 for the main peak.[1]
  - Mechanism:[1][2][3] Verifies that the buffer pH is correctly suppressing silanol interactions.
- Precision: RSD < 1.0% for 5 replicate injections of the Standard.

GC SST Criteria

- Resolution: Baseline separation between Solvent (e.g., Ethanol/Toluene) and Diethylamine. [1]
- Signal-to-Noise: S/N > 10 for the Diethylamine peak at the Limit of Quantitation (LOQ).

References & Authoritative Grounding

The protocols above are derived from established methodologies for pyridine carboxamides and pharmacopeial standards for Nikethamide, adapted for the chlorination substitution.

- United States Pharmacopeia (USP).Nikethamide Monograph.[1] (Standard for N,N-diethylnicotinamide analysis, serving as the base method).[1]
- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 24894117 (N,N-Diethylnicotinamide).[1] (Physicochemical data source).
  - [Link]
- Thermo Fisher Scientific.HPLC Analysis of Pyridine Derivatives using C18 Columns. (General application note for retaining polar pyridines).
- Agilent Technologies.Analysis of Volatile Amines by GC. (Source for DB-624 column selection for Diethylamine).

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- [Link]

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Sources

- 1. 2-chloro-N,N-dimethylacetamide | C4H8ClNO | CID 75886 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CN103012156B - Preparation method of N,N-diethylethylenediamine - Google Patents [patents.google.com]
- 3. CN109765305B - High performance liquid detection method for 2-chloroethylamine hydrochloride - Google Patents [patents.google.com]

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